

# Acetyl Decapeptide-3: A Biomimetic Approach to Skin and Hair Follicle Rejuvenation

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## Compound of Interest

Compound Name: Acetyl decapeptide-3

Cat. No.: B605129

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An In-depth Technical Guide for Researchers and Drug Development Professionals

## Abstract

**Acetyl decapeptide-3**, a synthetic biomimetic peptide, has emerged as a significant agent in the fields of dermatology and trichology. By mimicking the action of basic fibroblast growth factor (bFGF), it stimulates cellular proliferation and the synthesis of crucial extracellular matrix (ECM) proteins, offering a promising avenue for anti-aging and hair growth applications. This technical guide provides a comprehensive overview of **Acetyl decapeptide-3**, including its physicochemical properties, mechanism of action, and a summary of its biological effects. Detailed experimental protocols for its synthesis, characterization, and in vitro efficacy assessment are presented, alongside diagrams of the pertinent signaling pathways to facilitate a deeper understanding for researchers and professionals in drug development.

## Introduction

Biomimetic peptides are synthetic compounds designed to mimic specific sequences of endogenous proteins, thereby eliciting precise biological responses.[1] **Acetyl decapeptide-3** is a prime example of such a peptide, engineered to replicate the function of basic fibroblast growth factor (bFGF), a key signaling molecule in tissue repair and development.[2][3] Its primary applications lie in cosmeceuticals and potential therapeutic formulations aimed at skin rejuvenation and promoting hair growth.[3][4] The acetylation of the N-terminus of this decapeptide enhances its stability and bioavailability, making it a more effective active ingredient.

## Physicochemical Properties

**Acetyl decapeptide-3** is a white, lyophilized powder with a high purity of 98% or greater, as determined by High-Performance Liquid Chromatography (HPLC). It is soluble in water, which facilitates its incorporation into various aqueous-based formulations. For long-term storage, it is recommended to be kept at -20°C.

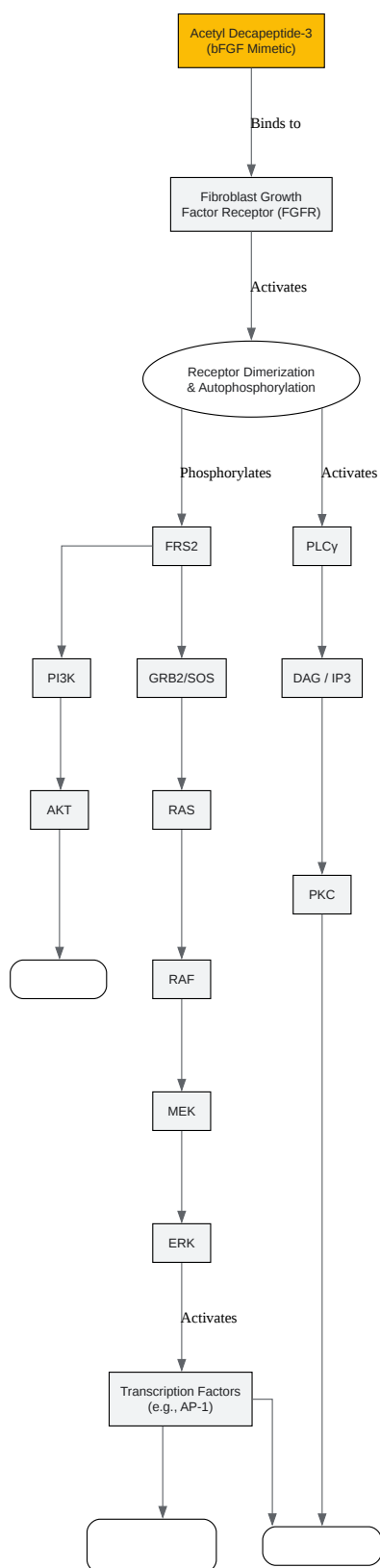
Property	Value	Reference
INCI Name	Acetyl Decapeptide-3	
Synonyms	CG-Rejuline	
CAS Number	935288-50-9	
Molecular Formula	C68H95N19O17	
Molecular Weight	1450.6 g/mol	
Amino Acid Sequence	Ac-Tyr-Arg-Ser-Arg-Lys-Tyr-Thr-Ser-Trp-Tyr-NH2	
Appearance	White lyophilized powder	
Purity (HPLC)	≥ 98%	
Solubility	Water Soluble	
Storage	-20°C (long-term)	

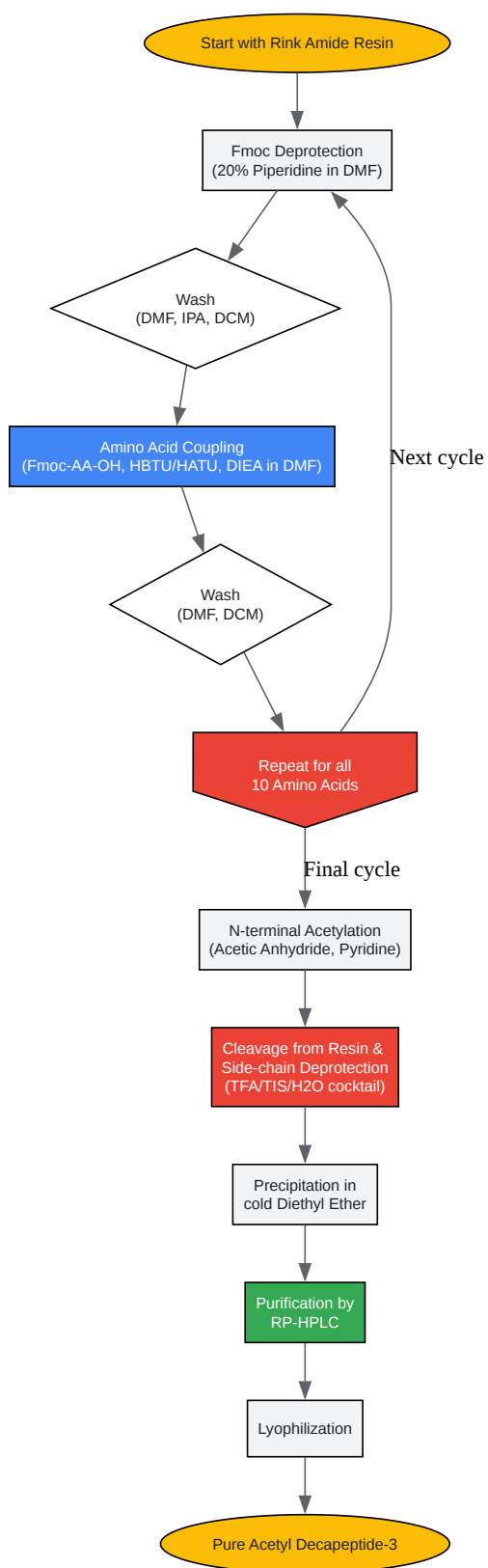
## Mechanism of Action: Biomimicry of bFGF

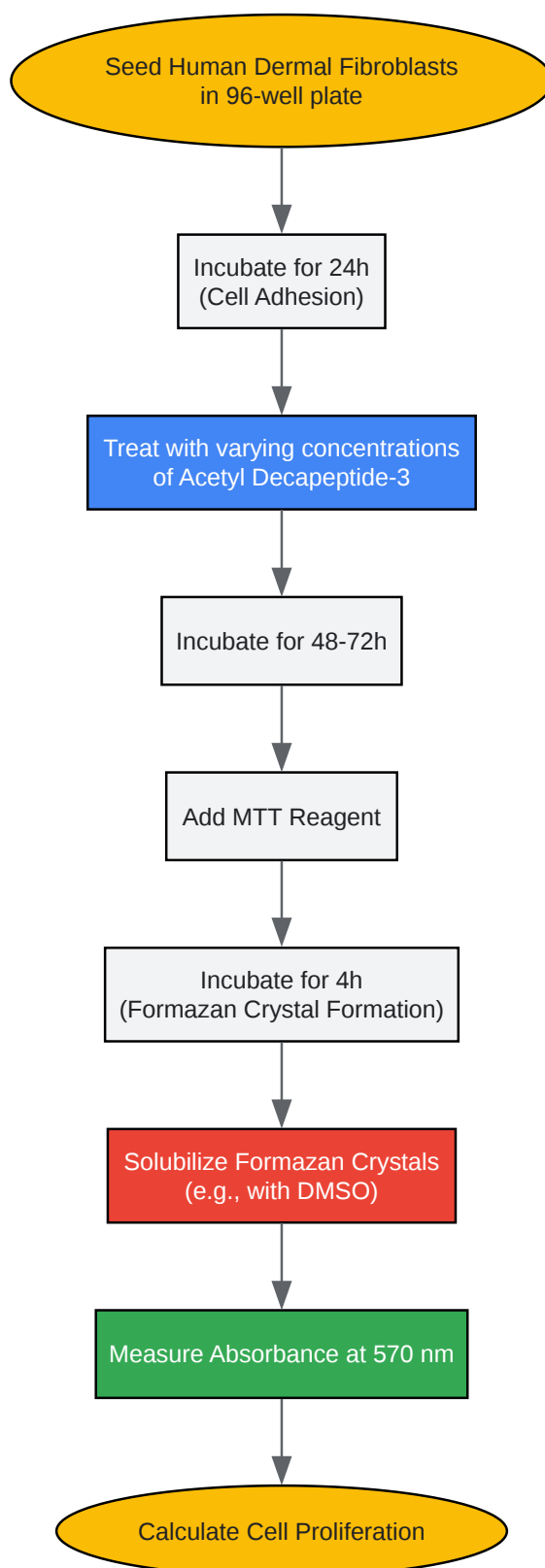
**Acetyl decapeptide-3** functions as a signal peptide, mimicking the action of basic fibroblast growth factor (bFGF). It binds to and activates fibroblast growth factor receptors (FGFRs) on the surface of various cell types, including fibroblasts, keratinocytes, and endothelial cells. This activation initiates a cascade of intracellular signaling events, primarily through the RAS-MAPK, PI3K-AKT, and PLCγ pathways.

The ultimate downstream effects of this signaling cascade include:

- **Stimulation of Cell Proliferation:** It actively promotes the division of fibroblasts and keratinocytes, leading to the generation of new skin cells and the regeneration of hair follicles.
- **Enhanced Extracellular Matrix (ECM) Synthesis:** **Acetyl decapeptide-3** upregulates the production of key ECM proteins, including:
  - Collagen (Type I, II, and IV)
  - Elastin
  - Fibronectin
  - Laminin
- **Wound Healing and Tissue Repair:** By promoting cell growth and ECM deposition, it aids in the natural processes of skin healing and repair.







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